

Application Note: Advanced Recrystallization and Purification Strategies Using N-Propylformamide Solvents

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Compound of Interest

Compound Name: *N*-Propylformamide

CAS No.: 6281-94-3

Cat. No.: B14739230

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Introduction & Causality of Solvent Selection

In the landscape of pharmaceutical purification and advanced materials synthesis, the selection of an optimal crystallization solvent is dictated by the delicate balance of solvency power, thermal stability, and steric profile. While traditional amides like *N,N*-Dimethylformamide (DMF) are ubiquitous, they often fail when processing highly complex active pharmaceutical ingredients (APIs) or delicate Metal-Organic Frameworks (MOFs) due to aggressive solvation that can induce unwanted phase transitions.

N-Propylformamide (NPF) and its dialkyl derivative, ***N,N*-Di-*n*-propylformamide** (DPF), have emerged as superior alternatives[1]. The causality behind their efficacy lies in their molecular architecture: the formamide core provides strong dipole-dipole interactions necessary to dissolve highly polar intermediates, while the extended propyl chains introduce significant steric hindrance and lipophilicity[1]. In MOF synthesis, for instance, heating crude frameworks in DPF at 105 °C allows for secondary crystal growth without inducing autocatenation (lattice collapse), a phase change frequently triggered by smaller solvents[2]. Furthermore, DPF exhibits unique

phase behavior in supercritical CO₂ (scCO₂) biphasic systems, enabling the extraction and isolation of purified reaction products without cross-contamination[3].

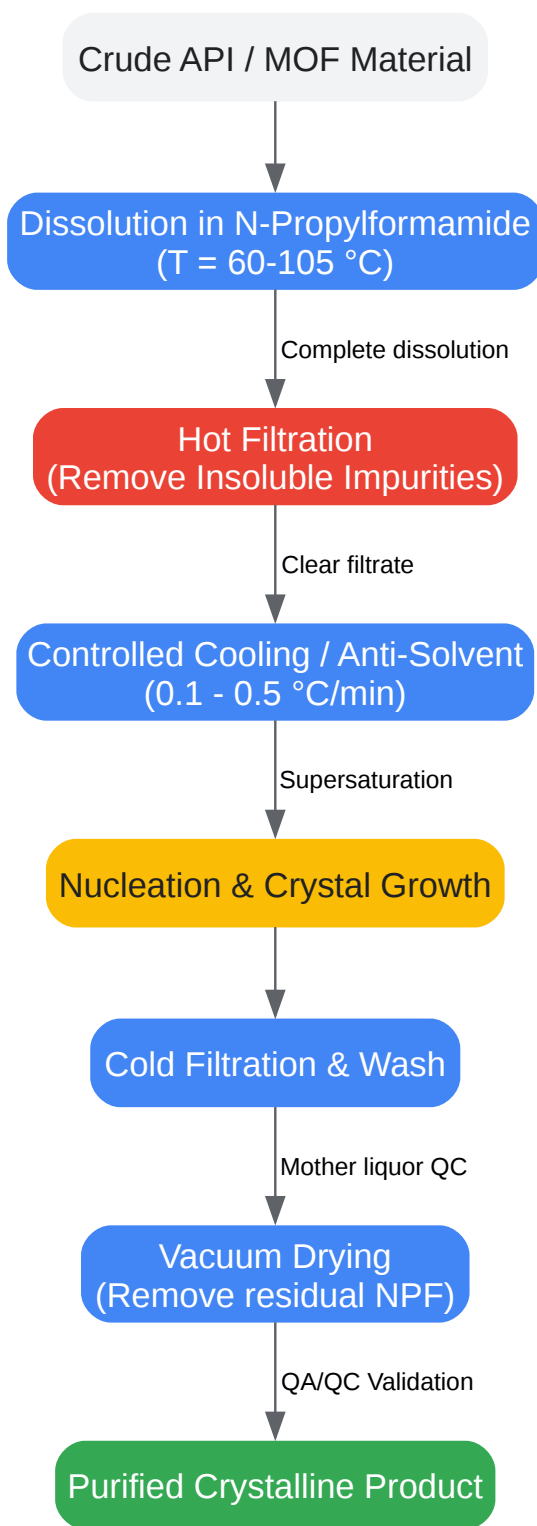
Physicochemical Properties

Understanding the quantitative physical properties of these solvents is critical for designing thermodynamic cooling ramps and anti-solvent ratios.

Table 1: Key Physicochemical Properties of **N-Propylformamide** Derivatives

Property	N-Propylformamide	N,N-Di-n-propylformamide	Causality in Recrystallization Design
CAS Number	6281-96-5	6282-00-4	Unique identifiers for procurement and QA/QC[4].
Molecular Weight	87.12 g/mol	129.20 g/mol	Heavier mass correlates to lower volatility, requiring specific drying protocols[4].
Boiling Point	~200 °C	100-101 °C (at 18 mmHg)	High boiling points permit high-temperature dissolution (>100 °C) without rapid solvent evaporation or concentration shifts[1].
Density (20 °C)	~0.900 g/cm ³	0.889 g/cm ³	Lower density than water; dictates phase separation dynamics in liquid-liquid extraction or anti-solvent layering[1].
Solvent Class	Polar Protic	Polar Aprotic	DPF is ideal for moisture-sensitive APIs; NPF is suited for hydrogen-bond donor/acceptor networks[1].

Experimental Workflow



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Workflow for **N-Propylformamide**-mediated recrystallization and self-validation.

Self-Validating Experimental Protocols

The following methodologies are engineered as self-validating systems. Built-in analytical checkpoints ensure that any deviation from the thermodynamic pathway is caught and corrected in real-time.

Protocol A: High-Temperature Recrystallization of Metal-Organic Frameworks (MOFs)

Context: Utilized for the secondary growth and purification of interpenetrated MOFs (e.g., MUF-10) where maintaining the primary lattice is critical.

- Preparation: Weigh 50.0 mg of crude MOF into a 10 mL borosilicate glass vial.
- Solvent Addition: Add 5.0 mL of N,N-di-**n**-propylformamide (DPF).
 - Causality: DPF is selected because its steric bulk prevents the solvent molecules from disrupting the primary lattice, thereby avoiding autocatenation during prolonged heating[2].
- Thermal Dissolution & Growth: Place the vial in a dry bath set to 105 °C[2].
 - Self-Validation Checkpoint 1: Monitor the solution visually after 30 minutes. The solvent must remain optically clear, and the solid should exhibit controlled growth rather than rapid dissolution. If the solution turns turbid, the framework is degrading; immediately lower the temperature to 90 °C.
- Solvent Refresh: Every 2 hours, carefully decant the supernatant and replace it with 5.0 mL of fresh, pre-warmed DPF[2].
 - Causality: This shifts the chemical equilibrium, actively removing unreacted organic linkers and trapped impurities while continuously feeding the crystal growth process[2].
- Cooling & Isolation: Remove the vial from the dry bath and cool to 20 °C at a controlled rate of 0.5 °C/min.
- Anti-Solvent Wash: Wash the crystals 3 times with 5 mL of a lower-boiling solvent (e.g., acetone or dibutylformamide) to displace the high-boiling DPF[2].

- **Drying:** Vacuum dry the crystals at 80 °C for 12 hours.

Protocol B: Anti-Solvent Recrystallization of Polar APIs

Context: Designed for complex pharmaceutical intermediates that exhibit high solubility in NPF but are prone to "oiling out" (liquid-liquid phase separation) in standard solvents.

- **Dissolution:** Suspend 1.0 g of the crude API in 3.0 mL of **N-Propylformamide**. Heat to 60 °C under continuous agitation (400 rpm).
 - **Causality:** The high solvency power of the formamide core minimizes the primary solvent volume required, which maximizes the supersaturation spike upon anti-solvent addition^[1].
- **Hot Filtration:** Pass the hot solution through a pre-warmed 0.45 µm PTFE syringe filter into a clean, jacketed crystallization vessel.
 - **Self-Validation Checkpoint 2:** The filtrate must be perfectly clear. Any immediate cloudiness indicates premature nucleation. If observed, reheat the filtrate to 65 °C until clarity is restored.
- **Anti-Solvent Addition:** Slowly add 9.0 mL of pre-warmed (50 °C) anti-solvent (e.g., Ethyl Acetate) dropwise via a syringe pump at a rate of 0.5 mL/min.
 - **Causality:** Dropwise addition controls local supersaturation zones. Dumping the anti-solvent would cause the API to crash out as an amorphous oil rather than a pure crystalline solid.
- **Aging & Cooling:** Hold the mixture at 50 °C for 1 hour to allow the seed crystals to mature. Then, initiate a linear cooling ramp to 5 °C at 0.2 °C/min.
- **Filtration & Mother Liquor QC:** Filter the resulting slurry under vacuum.
 - **Self-Validation Checkpoint 3:** Take a 100 µL aliquot of the mother liquor, dilute in 1 mL Methanol, and analyze via HPLC. If the API concentration in the mother liquor is >5 mg/mL, the cooling ramp was too fast. Re-dissolve the filter cake and repeat with a 0.1 °C/min ramp.

- Washing & Drying: Wash the filter cake with 2 x 5 mL of cold Ethyl Acetate to displace residual NPF. Dry under high vacuum (<10 mbar) at 40 °C to constant weight.
 - Causality: Because NPF has a boiling point near 200 °C, it cannot be efficiently removed by drying alone. Displacing it with a volatile anti-solvent is mandatory to meet ICH Q3C residual solvent limits.

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